

Technical Guide: Physicochemical Properties of 2,6-Dibromo-4-(trifluoromethoxy)aniline

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Compound of Interest

Compound Name: 2,6-Dibromo-4-(trifluoromethoxy)aniline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data and relevant physicochemical properties of **2,6-Dibromo-4-(trifluoromethoxy)aniline**, a key intermediate in the synthesis of agrochemicals and pharmaceuticals.^{[1][2]} While quantitative solubility data is limited in publicly available literature, this document consolidates existing qualitative information and presents a detailed experimental protocol for its precise determination.

Physicochemical Properties

2,6-Dibromo-4-(trifluoromethoxy)aniline is a white to off-white crystalline powder.^{[3][4]} The trifluoromethoxy group enhances its reactivity and solubility in organic solvents, making it a versatile building block in medicinal chemistry and materials science.^{[1][5]} The presence of bromine atoms provides reactive sites for various coupling reactions, enabling the construction of complex molecules.^[6]

Property	Value	Source
Molecular Formula	C7H4Br2F3NO	[7][8]
Molecular Weight	334.92 g/mol	[7][8]
Melting Point	70-74 °C	[3][7]
Boiling Point	65 °C / 0.1 mm Hg	[7]
Appearance	White to off-white crystalline powder	[3][4]

Solubility Data

Qualitative solubility data indicates that **2,6-Dibromo-4-(trifluoromethoxy)aniline** exhibits limited solubility in polar protic solvents and greater solubility in organic solvents.

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	Slightly Soluble[3][7]
Methanol	Slightly Soluble[3][7]
Ethanol	Soluble[3]
Acetone	Soluble[3]
Chloroform	Soluble[3]
Water	Slightly Soluble[3]

Experimental Protocol for Solubility Determination

To address the absence of quantitative solubility data, the following gravimetric method, adapted from established protocols for similar aniline derivatives, is recommended for determining the solubility of **2,6-Dibromo-4-(trifluoromethoxy)aniline** in various solvents.[9]

Materials and Equipment:

- **2,6-Dibromo-4-(trifluoromethoxy)aniline** (high purity)

- Selected solvents (analytical grade)
- Analytical balance
- Thermostatic shaker
- Calibrated pipettes
- Scintillation vials or other suitable sealed containers
- Centrifuge (optional)
- Evaporating dishes
- Vacuum oven or nitrogen stream apparatus

Procedure:

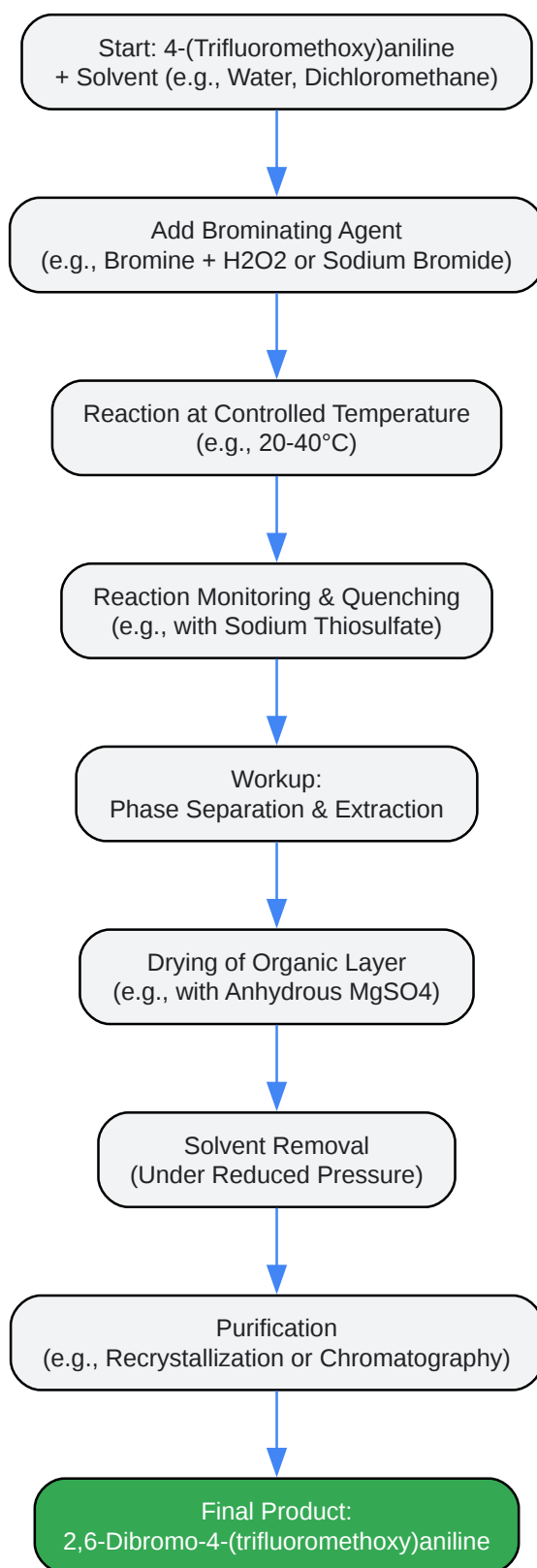
- **Sample Preparation:** Add an excess amount of **2,6-Dibromo-4-(trifluoromethoxy)aniline** to a pre-weighed vial to ensure a saturated solution is formed.
- **Solvent Addition:** Accurately add a known volume (e.g., 5.0 mL) of the desired solvent to the vial.
- **Equilibration:** Seal the vials and place them in a thermostatic shaker at a constant temperature (e.g., 25°C or 37°C). Allow the mixture to equilibrate for 24-48 hours to reach saturation.
- **Phase Separation:** After equilibration, cease agitation and allow the undissolved solid to settle. For fine suspensions, centrifugation of the sealed vials at the equilibration temperature can be used to achieve a clear separation.
- **Aliquot Withdrawal:** Carefully withdraw a precise volume (e.g., 2.0 mL) of the clear supernatant without disturbing the solid phase.
- **Solvent Evaporation:** Transfer the aliquot to a pre-weighed evaporating dish. Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature below the compound's melting point.

- Mass Determination: Once the solvent has completely evaporated, re-weigh the evaporating dish containing the dried solute.
- Calculation: Calculate the solubility using the following formula:

$$\text{Solubility (g/L)} = (\text{Mass of dried solute (g)} / \text{Volume of aliquot (L)})$$

Synthesis Workflow

2,6-Dibromo-4-(trifluoromethoxy)aniline is synthesized from 4-(trifluoromethoxy)aniline through a bromination reaction. Several methods have been reported, often utilizing bromine in the presence of an oxidizing agent or a catalyst. The following diagram illustrates a general workflow for its synthesis.

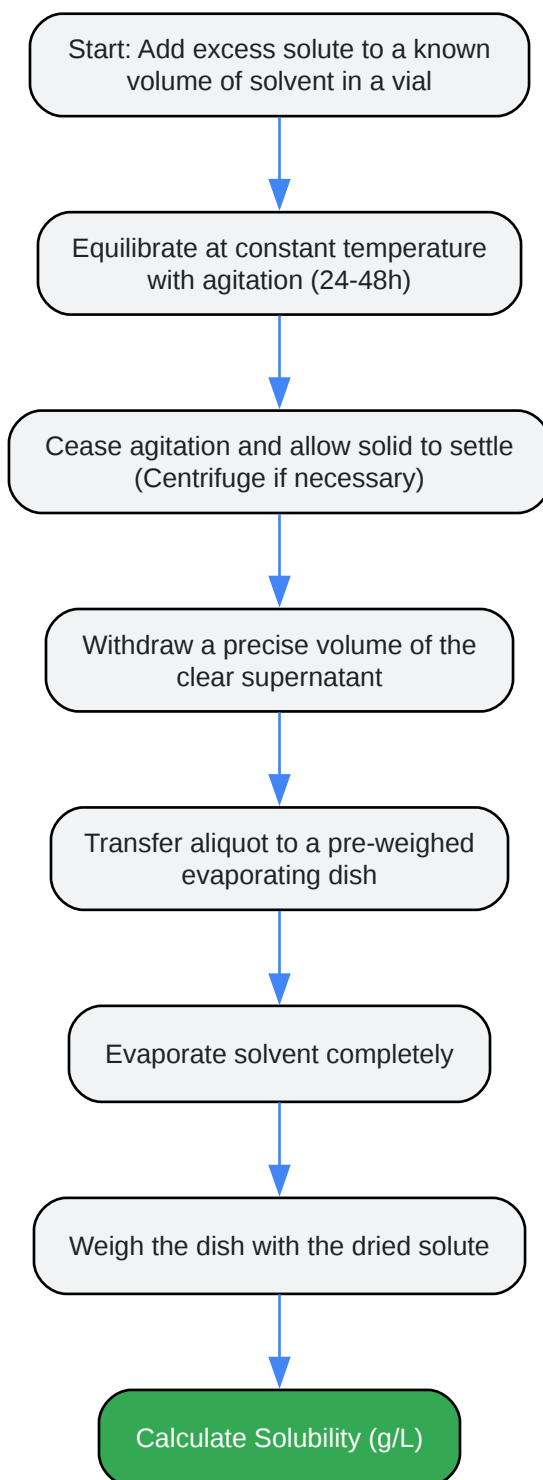


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Caption: General synthesis workflow for **2,6-Dibromo-4-(trifluoromethoxy)aniline**.

Experimental Workflow for Solubility Determination

The following diagram outlines the key steps in the experimental determination of solubility as described in the protocol above.



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Caption: Experimental workflow for gravimetric solubility determination.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2,6-Dibromo-4-(trifluoromethoxy)aniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042295#2-6-dibromo-4-trifluoromethoxy-aniline-solubility-data]

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